

Phenazopyridine: A Comprehensive Technical Review

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Abstract

Phenazopyridine is an azo dye that exerts a topical analgesic effect on the mucosa of the urinary tract. It is widely used for the symptomatic relief of pain, burning, urgency, and frequency associated with urinary tract infections and other urinary tract irritations. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, pharmacology, and analytical methodologies of **phenaz**opyridine. Detailed experimental protocols for its synthesis and quantification are presented, alongside a visualization of its metabolic pathway, to serve as a valuable resource for researchers and professionals in drug development.

Chemical Structure and Identification

Phenazopyridine is chemically known as 3-(phenyldiazenyl)pyridine-2,6-diamine.[1][2] It exists as a free base and more commonly as a hydrochloride salt.

Chemical Structure:

- Phenazopyridine (Free Base)
 - Molecular Formula: C11H11N5[3]
 - IUPAC Name: 3-(phenyldiazenyl)pyridine-2,6-diamine[2]



CAS Registry Number: 94-78-0[3]

• Phenazopyridine Hydrochloride

o Molecular Formula: C11H11N5·HCl[3]

IUPAC Name: 3-(phenyldiazenyl)pyridine-2,6-diamine;hydrochloride[4]

CAS Registry Number: 136-40-3[3]

Physicochemical Properties

A summary of the key physicochemical properties of **phenaz**opyridine and its hydrochloride salt is provided in the tables below.

Table 1: Physicochemical Properties of Phenazopyridine

Property	Value	Reference
Molecular Weight	213.24 g/mol	[2]
Melting Point	139 °C	[1]
LogP	2.62	[1]
Appearance	Brownish-yellow crystals	[1]

Table 2: Physicochemical Properties of Phenazopyridine Hydrochloride



Property	Value	Reference
Molecular Weight	249.70 g/mol	[3]
Melting Point	235 °C	[5]
Solubility		
- Cold Water	Slightly soluble (1 part in 300)	[3]
- Boiling Water	Soluble (1 part in 20)	[3]
- Ethanol	Slightly soluble	[6]
- DMSO	~1 mg/mL	[5]
- Dimethylformamide	~1 mg/mL	[5]
- Acetone	Insoluble	[3]
- Benzene	Insoluble	[3]
- Chloroform	Insoluble	[3]
- Ether	Insoluble	[3]
- Toluene	Insoluble	[3]
Appearance	Brick-red microcrystals with a slight violet luster	[3]

Pharmacology Mechanism of Action

The precise mechanism of action of **phenaz**opyridine is not fully elucidated.[7] It is understood to exert a direct topical analgesic effect on the mucosal lining of the urinary tract.[7] Evidence suggests that it may act by inhibiting voltage-gated sodium channels and potentially group A nerve fibers.[8]

Pharmacokinetics

Absorption: Phenazopyridine is rapidly absorbed from the gastrointestinal tract.[8]



- Metabolism: It is metabolized in the liver. The primary metabolic pathways are hydroxylation and cleavage of the azo bond.[1][7] Major metabolites include 5-hydroxyphenazopyridine, aniline, p-aminophenol, and N-acetyl-p-aminophenol (acetaminophen).[1][9]
- Excretion: Phenazopyridine and its metabolites are rapidly excreted by the kidneys.[7]
 Approximately 65% of an oral dose is excreted unchanged in the urine.[7] The urine of individuals taking phenazopyridine will have a characteristic orange or red color.[7]

Experimental Protocols Synthesis of Phenazopyridine Hydrochloride

The synthesis of **phenaz**opyridine hydrochloride is typically achieved through a diazotization-coupling reaction.[10][11]

Materials:

- Aniline
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- 2,6-Diaminopyridine
- Ice

Procedure:

- Diazotization of Aniline:
 - Dissolve aniline in a solution of concentrated hydrochloric acid and water, cooled in an ice bath to 0-5 °C.
 - Slowly add a chilled aqueous solution of sodium nitrite dropwise to the aniline solution while maintaining the temperature between 0-5 °C with constant stirring.
 - The completion of the diazotization can be tested using starch-iodide paper (a blue-black color indicates excess nitrous acid).



- Coupling Reaction:
 - Dissolve 2,6-diaminopyridine in water.
 - Slowly add the freshly prepared, cold benzene diazonium chloride solution to the 2,6diaminopyridine solution with vigorous stirring, while maintaining the temperature at 0-5
 °C.
 - A colored precipitate of phenazopyridine hydrochloride will form.
- Isolation and Purification:
 - Allow the reaction mixture to stand in the ice bath for a period to ensure complete precipitation.
 - Collect the precipitate by filtration and wash with cold water.
 - The crude product can be recrystallized from a suitable solvent, such as an ethanol-water mixture, to yield purified **phenaz**opyridine hydrochloride crystals.

Analytical Quantification

A validated HPLC method for the quantification of **phenaz**opyridine hydrochloride in pharmaceutical formulations.[12][13]

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm particle size)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Acetate buffer (pH 4)



• Phenazopyridine hydrochloride reference standard

Chromatographic Conditions:

- Mobile Phase: Acetonitrile and acetate buffer (pH 4) in a 1:1 (v/v) ratio.[13]
- Flow Rate: 1.0 mL/min.[13]
- Detection Wavelength: 280 nm.[14]
- Injection Volume: 20 μL.
- Column Temperature: Ambient.

Procedure:

- Standard Solution Preparation: Prepare a stock solution of **phenaz**opyridine hydrochloride reference standard in the mobile phase. Prepare a series of working standard solutions by diluting the stock solution to known concentrations.
- Sample Preparation: For tablet analysis, accurately weigh and powder a number of tablets. Dissolve a quantity of the powder equivalent to a known amount of **phenaz**opyridine hydrochloride in the mobile phase, sonicate to ensure complete dissolution, and filter.
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area against the
 concentration of the standard solutions. Determine the concentration of phenazopyridine
 hydrochloride in the sample solution from the calibration curve.

A sensitive GC-MS method for the determination of **phenaz**opyridine in human plasma.[15][16]

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column (e.g., DB-5MS)



Reagents:

- Phenazopyridine reference standard
- Internal standard (e.g., Diazepam)
- Organic solvent for extraction (e.g., a mixture of n-hexane and isoamyl alcohol)
- Reagents for derivatization (if necessary)

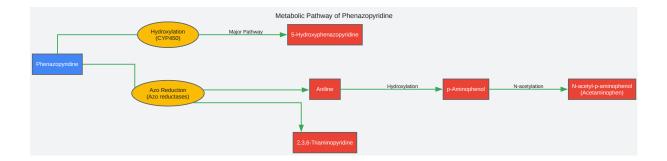
Procedure:

- Sample Preparation (Liquid-Liquid Extraction):
 - To a plasma sample, add the internal standard solution.
 - Add a suitable organic solvent, vortex to mix, and centrifuge to separate the layers.
 - Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in a suitable solvent for injection.
- · GC-MS Analysis:
 - Inject an aliquot of the prepared sample into the GC-MS system.
 - The mass spectrometer is operated in selected ion monitoring (SIM) mode for quantification, using characteristic ions for phenazopyridine and the internal standard.
- Quantification:
 - A calibration curve is constructed by plotting the ratio of the peak area of phenazopyridine to the peak area of the internal standard against the concentration of the calibration standards.
 - The concentration of **phenaz**opyridine in the plasma samples is determined from this calibration curve.



Mandatory Visualizations Metabolic Pathway of Phenazopyridine

The metabolic transformation of **phenaz**opyridine in the human body primarily involves hydroxylation and reductive cleavage of the azo bond.



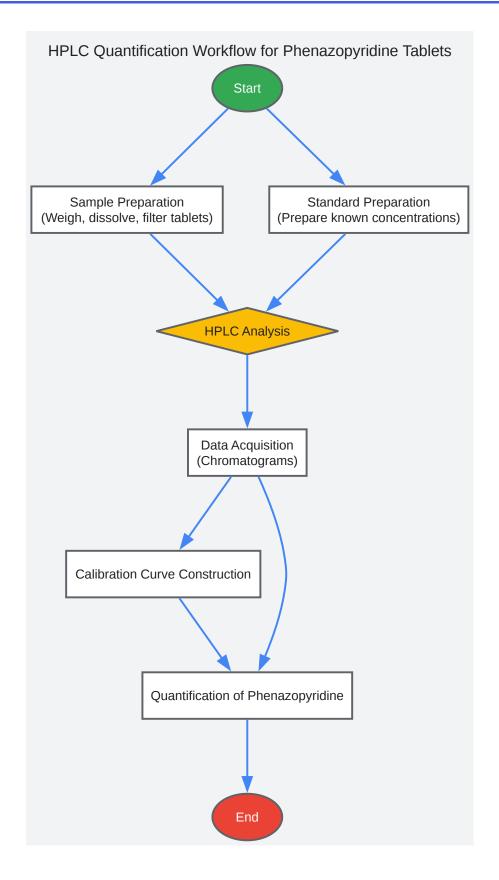
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Caption: Metabolic pathway of phenazopyridine.

Experimental Workflow for HPLC Quantification

A simplified workflow for the quantification of **phenaz**opyridine in a pharmaceutical tablet formulation using HPLC.





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Caption: HPLC quantification workflow.



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